

Application Notes and Protocols: TAI-1 Solubility and Stability in DMSO

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Compound of Interest

Compound Name: TAI-1

Cat. No.: B611119

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TAI-1 is a potent and specific inhibitor of Hec1 (also known as NDC80), a key component of the kinetochore that is crucial for proper chromosome alignment and segregation during mitosis. By disrupting the Hec1-Nek2 protein interaction, **TAI-1** leads to the degradation of Nek2 and subsequent chromosomal misalignment, ultimately inducing apoptosis in cancer cells. These characteristics make **TAI-1** a compound of significant interest in oncology research and drug development.

This document provides detailed information and protocols regarding the solubility and stability of **TAI-1** in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro and in vivo studies.

Physicochemical Properties of TAI-1

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₁ N ₃ O ₃ S	
Molecular Weight	431.51 g/mol	
CAS Number	1334921-03-7	
Appearance	White to off-white solid	
Purity	≥98%	

TAI-1 Solubility in DMSO

TAI-1 exhibits high solubility in DMSO. However, it is practically insoluble in water and ethanol. It is crucial to use fresh, anhydrous DMSO for preparing **TAI-1** stock solutions, as moisture-absorbing DMSO can reduce its solubility.

Quantitative Solubility Data:

Solvent	Solubility	Molar Concentration (approx.)	Reference
DMSO	86 mg/mL	199.3 mM	
DMSO	≥43.2 mg/mL	Not specified	
Water	Insoluble	-	
Ethanol	Insoluble	-	

TAI-1 Stability in DMSO

Proper storage of **TAI-1** stock solutions in DMSO is critical to maintain its biological activity and ensure the reproducibility of experimental results.

Recommended Storage Conditions for **TAI-1** Stock Solutions in DMSO:

Storage Temperature	Duration	Recommendations	Reference
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	
-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.	

Experimental Protocols

Protocol for Preparation of a **TAI-1** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **TAI-1** stock solution in DMSO.

Materials:

- **TAI-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Weighing **TAI-1**:** Accurately weigh the required amount of **TAI-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.315 mg of **TAI-1** (Molecular Weight = 431.51 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **TAI-1** powder.
- **Dissolution:** Vortex the solution until the **TAI-1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution, but avoid excessive heat.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the main stock undergoes.

- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).

Workflow for preparing a **TAI-1** stock solution in DMSO.

Protocol for Assessing **TAI-1** Solubility in DMSO

This protocol provides a method to determine the solubility of **TAI-1** in DMSO.

Materials:

- **TAI-1** powder
- Anhydrous DMSO
- Small glass vials with screw caps
- Magnetic stirrer and stir bars
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or a spectrophotometer

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **TAI-1** powder to a known volume of anhydrous DMSO in a glass vial.
- Equilibration: Tightly cap the vial and stir the mixture at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid: Centrifuge the vial at high speed to pellet the undissolved **TAI-1**. Alternatively, allow the solid to settle by gravity.
- Sample Collection: Carefully collect a known volume of the clear supernatant without disturbing the solid pellet.
- Dilution: Dilute the supernatant with an appropriate solvent (e.g., DMSO or a mobile phase compatible with the analytical method) to a concentration within the linear range of the

analytical instrument.

- Quantification: Analyze the diluted sample using a validated HPLC method or spectrophotometry to determine the concentration of **TAI-1**.
- Calculation: Calculate the solubility of **TAI-1** in mg/mL or mM based on the measured concentration and the dilution factor.

Workflow for assessing the solubility of **TAI-1** in DMSO.

Signaling Pathway of TAI-1

TAI-1 exerts its anticancer effects by targeting the Hec1/Nek2 signaling pathway, which is essential for mitotic progression.

Simplified signaling pathway of **TAI-1** action.

Conclusion

TAI-1 is a promising Hec1 inhibitor with high solubility and good stability in DMSO when stored under appropriate conditions. Adherence to the protocols outlined in these application notes will help ensure the integrity of **TAI-1** solutions and the reliability of experimental outcomes in cancer research.

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